

An In-depth Technical Guide to Anticancer Agent 245 (Compound 115)

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Compound of Interest

Compound Name: Anticancer agent 245

Cat. No.: B15561900

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A Promising 7-Propanamide Benzoxaborole with Potent Antitumor Activity

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Anticancer Agent 245, also identified as Compound 115 in seminal literature, is a novel 7-propanamide benzoxaborole derivative demonstrating significant potential as a therapeutic agent in oncology. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, mechanism of action, and preclinical data. Notably, this agent exhibits potent, nanomolar-level inhibitory activity against various cancer cell lines, particularly ovarian cancer, and has shown significant in vivo efficacy in xenograft models. Its unique mechanism, involving the direct inhibition of the endonuclease CPSF3, presents a new avenue for anticancer drug development. This guide consolidates key data and detailed experimental protocols to support further research and development efforts.

Chemical Structure and Properties

Anticancer Agent 245 is chemically named N-(4-(4-acetylphenyl)phenyl)-3-(1-hydroxy-1,3-dihydrobenzo[c][1,2]oxaborol-7-yl)propanamide. It belongs to the benzoxaborole class of compounds, which are recognized for their unique biological activities.

Chemical Structure

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Figure 1: Chemical Structure of **Anticancer Agent 245** (Compound 115).

Physicochemical Properties

A summary of the key physicochemical properties of **Anticancer Agent 245** is presented in Table 1. This data is essential for formulation development, pharmacokinetic studies, and further chemical modifications.

Property	Value	Source
IUPAC Name	N-(4-(4-acetylphenyl)phenyl)-3-(1-hydroxy-1,3-dihydrobenzo[c][1][2]oxaborol-7-yl)propanamide	N/A
Molecular Formula	C24H22BNO4	[2]
Molecular Weight	399.25 g/mol	[2]
CAS Number	2130040-60-5	[2]
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO	N/A

Biological Activity and Efficacy

Anticancer Agent 245 has demonstrated potent cytotoxic effects against a panel of human cancer cell lines and significant tumor growth inhibition in preclinical animal models.

In Vitro Anticancer Activity

The compound shows potent inhibitory effects on the proliferation of various cancer cell lines, with IC50 values in the nanomolar range. The ovarian cancer cell line SKOV3 is particularly sensitive.[\[1\]](#)

Cell Line	Cancer Type	IC50 (μM)
SKOV3	Ovarian Cancer	0.021
MDA-MB-231	Breast Cancer	0.056
HCT-116	Colon Cancer	0.11

In Vivo Efficacy

In a xenograft mouse model utilizing the SKOV3 ovarian cancer cell line, **Anticancer Agent 245** exhibited significant antitumor efficacy. The study demonstrated a dose-dependent inhibition of tumor growth with good tolerability in the animal models.[\[1\]](#)

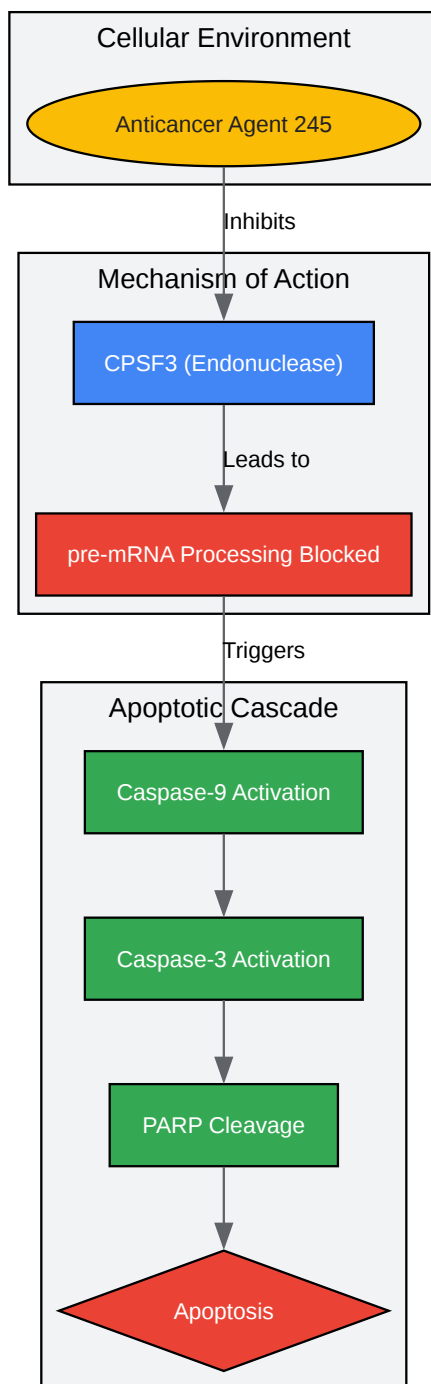
Mechanism of Action

Recent studies have elucidated that the anticancer activity of this class of benzoxaboroles stems from the direct inhibition of Cleavage and Polyadenylation Specificity Factor 3 (CPSF3).[\[3\]](#)

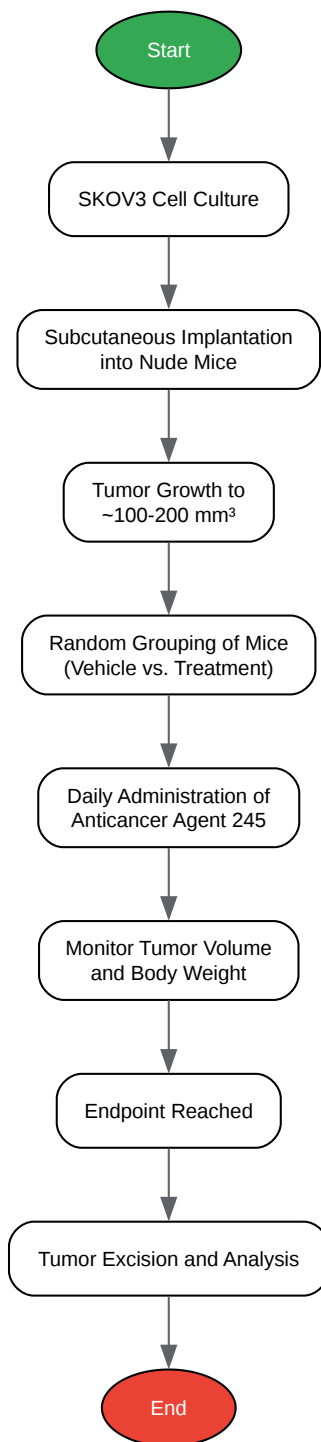
- Direct Inhibition of CPSF3: **Anticancer Agent 245** binds to the active site of CPSF3, an endonuclease critical for the 3'-end processing of pre-mRNAs.
- Disruption of Pre-mRNA Processing: By inhibiting CPSF3, the agent blocks the proper maturation of messenger RNAs, leading to a disruption in the transcription of numerous essential genes.
- Induction of Apoptosis: This disruption of essential cellular processes ultimately triggers programmed cell death (apoptosis) in cancer cells. Western blot analyses have confirmed the cleavage of PARP and caspases 3 and 9, indicating the activation of the apoptotic cascade.[\[2\]](#)

The following diagram illustrates the proposed signaling pathway leading to apoptosis.

Proposed Signaling Pathway of Anticancer Agent 245



Experimental Workflow for In Vivo Xenograft Study

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References

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